

# Dihydroepistephamiersine 6-acetate molecular weight and formula

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## Compound of Interest

Compound Name: Dihydroepistephamiersine 6-acetate

Cat. No.: B15591280

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## Dihydroepistephamiersine 6-acetate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the known molecular properties of **Dihydroepistephamiersine 6-acetate**. The following data has been compiled to support research and development activities.

### Core Molecular Data

The fundamental molecular characteristics of **Dihydroepistephamiersine 6-acetate** are presented below. This information is critical for a range of applications, from analytical method development to computational modeling.

Property	Value	Source
Molecular Weight	433.5	<a href="#">[1]</a>
Molecular Formula	C23H31NO7	<a href="#">[1]</a>

### Biological and Experimental Data

As of the current date, specific information regarding the signaling pathways, detailed experimental protocols, and biological activities of **Dihydroepistephamiersine 6-acetate** is not available in the public domain. Extensive searches have not yielded published literature on these aspects of the compound. Therefore, the creation of diagrams for signaling pathways or experimental workflows, and the detailing of experimental protocols, cannot be provided at this time.

Researchers interested in this molecule are encouraged to undertake novel investigations to elucidate its biological function and mechanism of action.

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## References

- 1. Acetate-Induced Milk Fat Synthesis Is Associated with Activation of the mTOR Signaling Pathway in Bovine Mammary Epithelial Cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Dihydroepistephamiersine 6-acetate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15591280#dihydroepistephamiersine-6-acetate-molecular-weight-and-formula]

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